

Personal protective equipment for handling Mersalyl acid

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Compound of Interest

Compound Name: Mersalyl acid

Cat. No.: B10761159

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Essential Safety and Handling Guide for Mersalyl Acid

This guide provides critical safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **Mersalyl acid**. Adherence to these procedures is essential for ensuring a safe laboratory environment.

Mersalyl acid is a hazardous substance that is fatal if swallowed, in contact with skin, or if inhaled.^[1] It may cause damage to organs through prolonged or repeated exposure and is very toxic to aquatic life with long-lasting effects. It is a white, odorless solid powder that is slightly hygroscopic.^[2]

Personal Protective Equipment (PPE)

When handling **Mersalyl acid**, it is imperative to use the following personal protective equipment to avoid all personal contact, including inhalation.^[3]

PPE Category	Specific Equipment	Rationale
Eye/Face Protection	Safety glasses, chemical safety goggles, or a full-face shield.[3][4]	Protects against splashes and dust, preventing eye irritation and absorption.[4]
Skin Protection	Chemical-resistant gloves (e.g., nitrile, neoprene, butyl, or fluorocarbon rubber) and a lab coat or chemical-resistant clothing.[3][4][5]	Prevents dermal contact, as Mersalyl acid is fatal upon skin absorption.[1]
Respiratory Protection	A NIOSH-approved respirator with a P3 filter is required when dust may be generated. [6] Work should be conducted in a well-ventilated area, preferably under a chemical fume hood.[3]	Protects against inhalation, as the substance is very toxic if inhaled.[3]
Foot Protection	Chemical-resistant safety footwear.[4][5]	Protects feet from spills and chemical exposure.[4]

Physical and Chemical Properties

Property	Value
Molecular Formula	C13H17HgNO6
Molecular Weight	483.9 g/mol
Appearance	White powder[2]
Melting Point	192-193 °C (decomposes)[6]
Solubility	Soluble in ammonium hydroxide.[6]

Occupational Exposure Limits

Parameter	Value	Organization
Permissible Exposure Limit (PEL)	0.1 mg/m ³ (as Hg)	-
Threshold Limit Value (TLV)	0.02 mg/m ³ (as Hg)	-
Immediately Dangerous to Life or Health (IDLH)	10.0 mg/m ³ (as Hg)	-

Handling and Storage Procedures

Safe Handling:

- Avoid all personal contact, including inhalation of dust.[\[3\]](#)
- Work in a well-ventilated area or under a chemical fume hood.[\[3\]](#)
- Do not eat, drink, or smoke when handling this substance.[\[3\]](#)
- Wash hands thoroughly after handling.[\[3\]](#)
- Avoid contact with incompatible materials such as strong acids and oxidizing agents.[\[3\]](#)

Storage:

- Store in original, tightly sealed containers.[\[3\]](#)
- Keep in a cool, dry, and well-ventilated place.[\[3\]](#)
- Store away from incompatible materials and foodstuff containers.[\[3\]](#)
- The area should be accessible only to authorized personnel.
- Protect from light.

Emergency Procedures

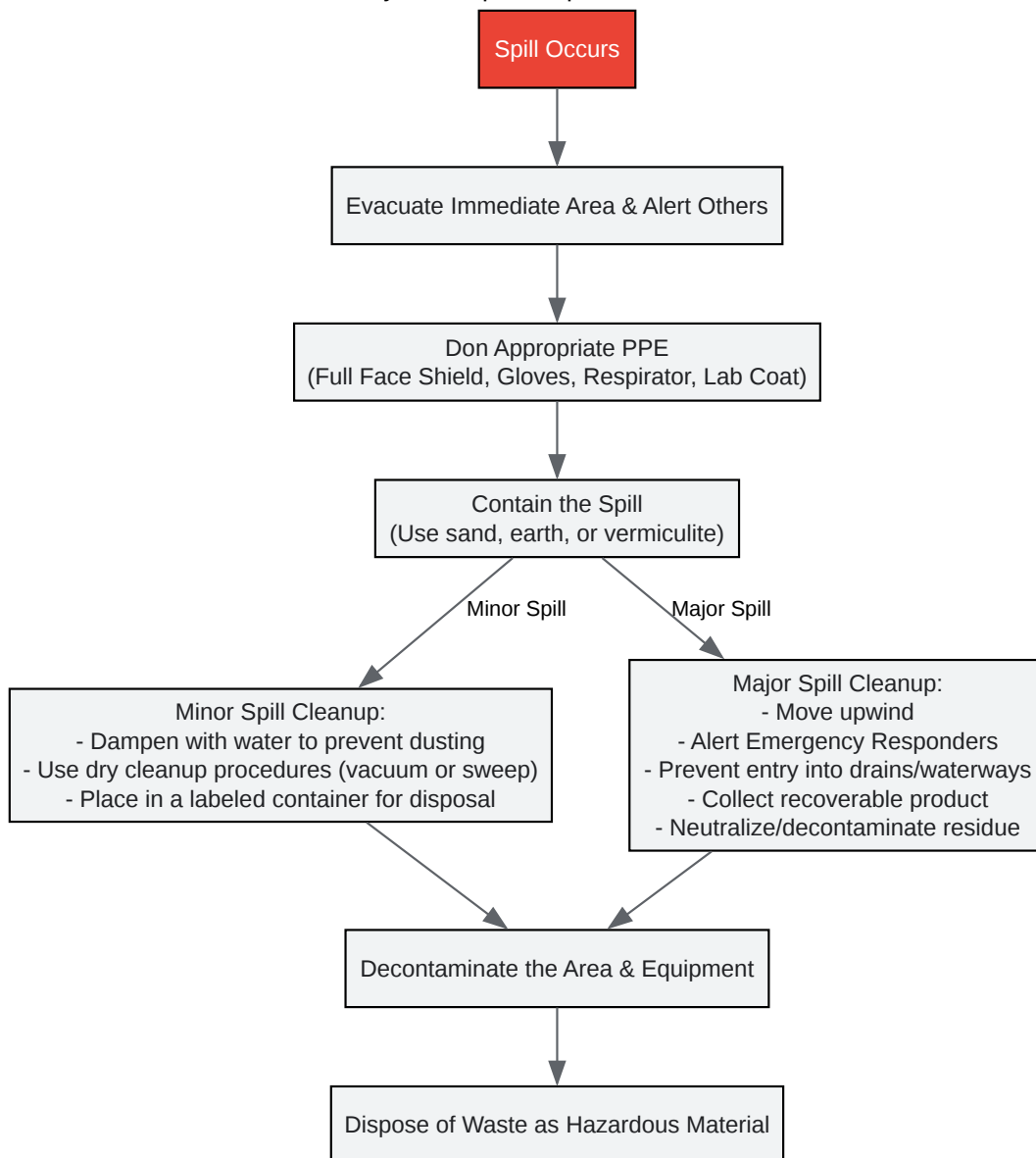
In Case of Exposure:

- Skin Contact: Immediately flush the skin with large amounts of water for at least 15 minutes while removing all contaminated clothing.[3][7] Seek immediate medical attention.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[7] Seek immediate medical attention.
- Inhalation: Remove the victim to fresh air and keep them at rest in a position comfortable for breathing.[3] If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. If the person is conscious, give two glasses of water to drink. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Spill and Disposal Plan

Spill Response:

Mersalyl Acid Spill Response Workflow

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References

- 1. Mersalyl Acid | C13H17HgNO6 | CID 12358988 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Mersalyl acid - Hazardous Agents | Haz-Map [haz-map.com]
- 3. s3-us-west-2.amazonaws.com [s3-us-west-2.amazonaws.com]
- 4. Discover the Various Types of PPE for Optimal Chemical Safety [northindustrial.net]
- 5. Personal Protective Equipment (PPE) for Industrial Chemicals [respirex.com]
- 6. Mersalyl acid analytical standard 486-67-9 [sigmaaldrich.com]
- 7. Emergency Procedures for Incidents Involving Chemicals | Research Safety [researchsafety.uky.edu]
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Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com